

Technical Support Center: 2-(Methylthio)benzo[d]oxazole

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Compound of Interest

Compound Name: 2-(Methylthio)benzo[d]oxazole

Cat. No.: B078973

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Welcome to the technical support center for **2-(Methylthio)benzo[d]oxazole**. This guide is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling and storage of this compound. The following information has been synthesized from safety data sheets of structurally similar compounds, established laboratory safety protocols, and general chemical principles to provide a comprehensive resource in the absence of a dedicated Safety Data Sheet (SDS) for this specific molecule.

Quick Reference Data

Property	Value	Source
Molecular Formula	C ₈ H ₇ NOS	Inferred from name
CAS Number	13673-62-6	
Purity	>98.0% (GC)	
Appearance	Likely a solid or liquid	Based on related compounds
Storage Temperature	2 - 8 °C is recommended for similar compounds	[1]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-(Methylthio)benzo[d]oxazole**?

While a specific Safety Data Sheet (SDS) for **2-(Methylthio)benzo[d]oxazole** is not readily available, we can infer potential hazards from the structurally similar compound, 2-(Methylthio)benzothiazole. Users should assume that this compound may cause skin, eye, and respiratory irritation.^{[2][3]} It is also harmful if swallowed, in contact with skin, or if inhaled.^{[2][4]}

Q2: What are the recommended storage conditions for this compound?

Store **2-(Methylthio)benzo[d]oxazole** in a cool, dry, and dark place.^[2] A storage temperature of 2-8°C is recommended for the analogous compound 2-(Methylthio)benzothiazole and is a prudent measure for this chemical as well.^[1] Keep the container tightly closed and store away from incompatible materials such as oxidizing agents.^[2]

Q3: My sample of an oxazole-containing compound has discolored over time. Is it still usable?

Some oxazole derivatives are known to discolor over time, especially when exposed to light and stored at room temperature.^[5] This discoloration may not always affect reactivity.^[5] However, for sensitive applications, it is recommended to use a fresh sample or purify the discolored material. To minimize discoloration, always store the compound in a dark, cool environment.

Q4: I've noticed a strong, unpleasant odor. What should I do?

The methylthio (-SCH₃) group can impart a strong, unpleasant odor, characteristic of many thiol and thioether compounds.^[6] All work with this compound should be conducted in a well-ventilated chemical fume hood. Ensure your experimental setup includes measures to trap volatile organic compounds. If a strong odor is detected outside the fume hood, it may indicate a spill or improper containment. Evacuate the immediate area if necessary and follow your institution's protocols for chemical spills.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Unexpected Reaction Outcome or Low Yield	Degradation of the starting material.	Confirm the purity of your 2-(Methylthio)benzo[d]oxazole, especially if it has been stored for an extended period or has discolored. Consider purification if necessary. Some oxazole derivatives can have limited stability under certain conditions, such as acidic or basic environments. ^[7]
Difficulty Dissolving the Compound	Inappropriate solvent choice.	While specific solubility data is limited, oxazole itself is miscible with alcohol and ether, and slightly miscible with water. ^[8] For derivatives like 2-(Methylthio)benzo[d]oxazole, consider a range of common organic solvents, starting with those used in similar reactions.
Contamination of Adjacent Workspaces with Odor	Improper handling or containment of the compound.	Always handle 2-(Methylthio)benzo[d]oxazole in a certified chemical fume hood. Use sealed containers for transport and storage. After use, decontaminate glassware and equipment by soaking in a bleach solution. ^{[6][9]}

Experimental Protocols

Safe Handling Protocol

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves.^{[2][3]}

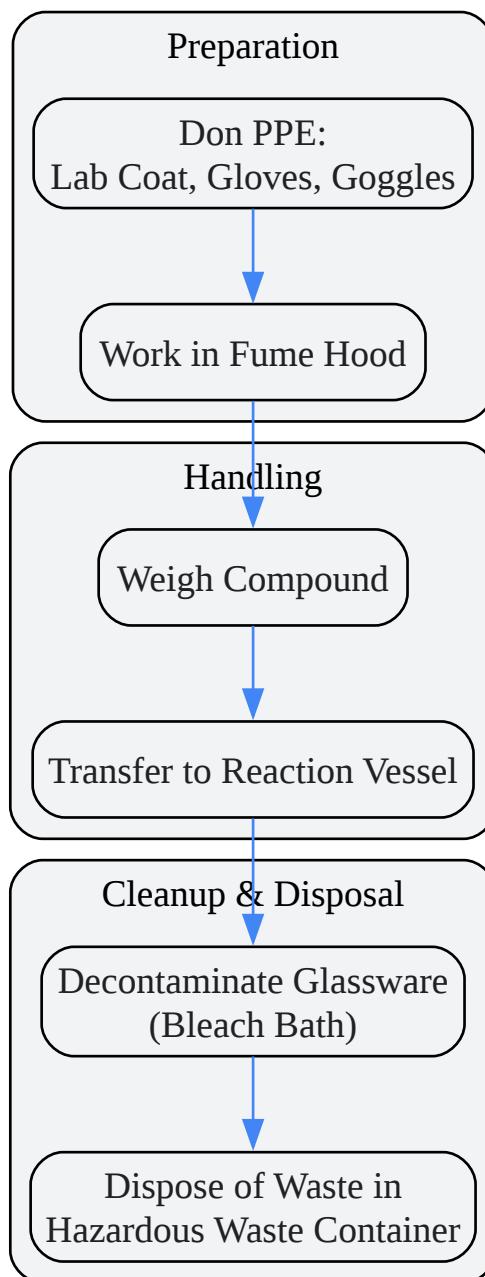
- Ventilation: All handling of **2-(Methylthio)benzo[d]oxazole**, including weighing and transfers, must be performed in a certified chemical fume hood.
- Transfers: When transferring the compound, use techniques that minimize the generation of dust or aerosols. For liquid transfers, use a syringe or cannula.
- Spill Cleanup: In case of a small spill, absorb the material with an inert absorbent like vermiculite or sand. Place the contaminated material in a sealed container for hazardous waste disposal.^[6] For larger spills, follow your institution's emergency procedures.
- Waste Disposal: Dispose of all waste containing **2-(Methylthio)benzo[d]oxazole** in a designated hazardous waste container. Label the container clearly.^[9]

Glassware Decontamination Protocol

Due to the potential for strong odors from the methylthio group, it is crucial to decontaminate all glassware and equipment that has come into contact with the compound.

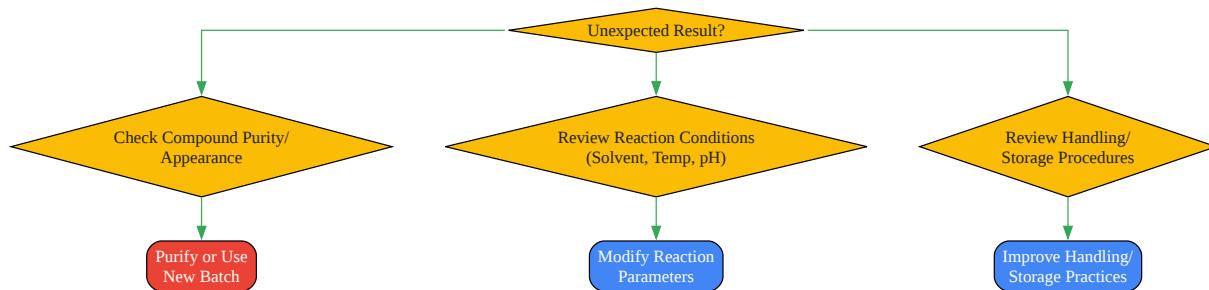
- Initial Rinse: In the fume hood, rinse the glassware with a suitable organic solvent to remove the bulk of the residual compound.
- Bleach Bath: Immerse the glassware in a freshly prepared bleach solution. Allow it to soak for at least 12-24 hours.^[9] This will help oxidize the sulfur-containing compounds, reducing their odor.
- Final Cleaning: After the bleach soak, remove the glassware, rinse thoroughly with water, and then wash using standard laboratory cleaning procedures.

Visual Workflows



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Caption: Safe Handling Workflow for **2-(Methylthio)benzo[d]oxazole**.

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Caption: Troubleshooting Experimental Issues.

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